

Technical Guide: Physical and Chemical Properties of Nicotinuric Acid-d4

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Compound of Interest

Compound Name: Nicotinuric Acid-d4

Cat. No.: B564728

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This technical guide provides an in-depth overview of the physical and chemical properties of **Nicotinuric Acid-d4**, a deuterated isotopologue of nicotinuric acid. This document is intended for researchers, scientists, and professionals in drug development and metabolic research who utilize stable isotope-labeled compounds for quantitative analysis.

Core Properties and Specifications

Nicotinuric Acid-d4 is the deuterium-labeled form of nicotinuric acid, which is a primary metabolite of nicotinic acid (niacin or Vitamin B3).^{[1][2]} Its structure incorporates four deuterium atoms on the pyridine ring, making it an ideal internal standard for mass spectrometry-based quantification of its unlabeled counterpart in biological matrices.^{[1][3]}

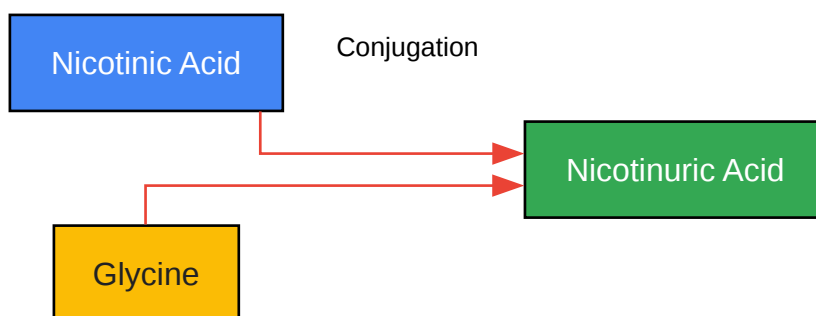
Physical and Chemical Data

The fundamental physical and chemical properties of **Nicotinuric Acid-d4** are summarized in the table below for easy reference and comparison.

Property	Value	References
IUPAC Name	N-[(3-Pyridinyl-d4)carbonyl]glycine	[2]
Synonyms	N-(Nicotinoyl)-d4-glycine, 2-(Nicotinylamino-d4)acetic Acid	
CAS Number	1216737-36-8	
Molecular Formula	C ₈ H ₄ D ₄ N ₂ O ₃	
Molecular Weight	184.19 g/mol	
Appearance	Solid powder	
Solubility	DMSO: 100 mg/mL (542.92 mM), H ₂ O: 1.56 mg/mL (8.47 mM) (ultrasonic assistance may be needed)	
Storage	Recommended long-term storage at -80°C for up to 6 months or -20°C for 1 month.	

Metabolic Pathway of Nicotinic Acid

Nicotinuric acid is an acyl glycine and a significant metabolite of nicotinic acid. The metabolic conversion involves the conjugation of nicotinic acid with glycine. This biotransformation primarily occurs in the liver. Understanding this pathway is crucial for interpreting data from pharmacokinetic and metabolic studies where **Nicotinuric Acid-d4** is used as a tracer or internal standard.



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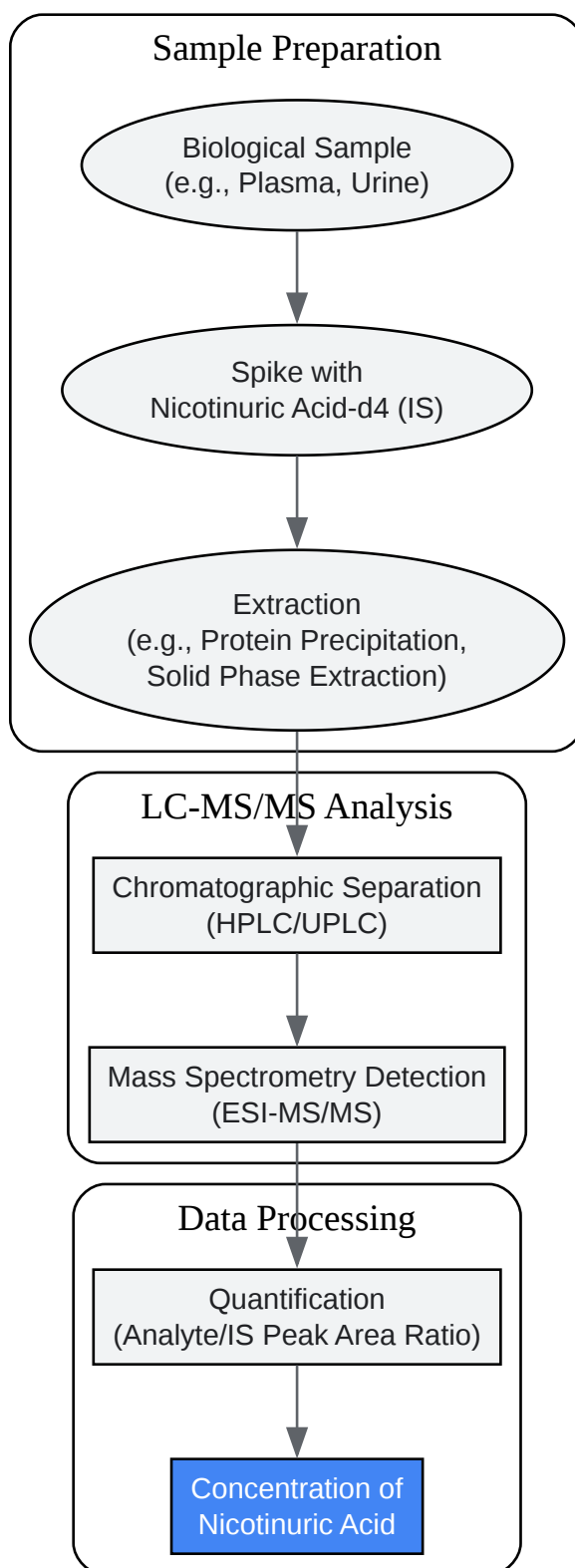
Metabolic conversion of Nicotinic Acid to Nicotinuric Acid.

Experimental Protocols and Applications

The primary application of **Nicotinuric Acid-d4** is as an internal standard for the precise quantification of endogenous nicotinuric acid in biological samples using techniques like liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS).

General Experimental Workflow for Quantification

The use of a stable isotope-labeled internal standard like **Nicotinuric Acid-d4** is the gold standard for quantitative bioanalysis. It allows for the correction of variability during sample preparation and analysis, ensuring high accuracy and precision.



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Workflow for the quantification of nicotinuric acid using **Nicotinuric Acid-d4**.

Method for Simultaneous Determination in Plasma

A published method for the simultaneous determination of niacin and its metabolites in human plasma utilizes LC-MS/MS. While the specific details for nicotinuric acid are part of a broader method, a general protocol can be outlined:

- **Sample Preparation:** A small volume of plasma (e.g., 100 μ L) is deproteinized, often using a solvent like acetonitrile. **Nicotinuric Acid-d4** is added as the internal standard before this step.
- **Chromatography:** Separation is achieved on a suitable column, such as a C18 or a cyano-based column. A gradient elution with a mobile phase consisting of an aqueous component (e.g., water with 0.1% formic acid) and an organic component (e.g., acetonitrile) is commonly used.
- **Mass Spectrometry:** Detection is performed using a triple quadrupole mass spectrometer in electrospray ionization (ESI) positive mode. The analysis is carried out in Selected Reaction Monitoring (SRM) mode, monitoring specific precursor-to-product ion transitions for both nicotinuric acid and **Nicotinuric Acid-d4**.

Safety and Handling

Nicotinuric Acid-d4 is intended for research use only and should be handled by qualified personnel trained in laboratory procedures. Standard laboratory safety precautions, including the use of personal protective equipment, should be observed. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Nicotinuric Acid-d4 is a critical tool for researchers in the fields of metabolomics, pharmacology, and clinical chemistry. Its well-defined physical and chemical properties, combined with its role as a stable isotope-labeled internal standard, enable the accurate and reliable quantification of nicotinuric acid. This facilitates a deeper understanding of niacin metabolism, its role in various physiological and pathological states, and the pharmacokinetics of related therapeutic agents.

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